

Application Note: High-Fidelity Extraction of Asulam-Sodium from Complex Environmental Matrices

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Compound of Interest

Compound Name: *Asulam-sodium*

CAS No.: *2302-17-2*

Cat. No.: *B1252203*

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Executive Summary & Scientific Rationale

Asulam-sodium (methyl 4-aminophenylsulfonycarbamate sodium salt) presents a unique analytical challenge due to its amphoteric nature, high water solubility (

g/L), and susceptibility to hydrolytic degradation into sulfanilamide. Standard hydrophobic extraction protocols often fail due to the compound's polarity, while aggressive pH manipulation risks artifact formation.

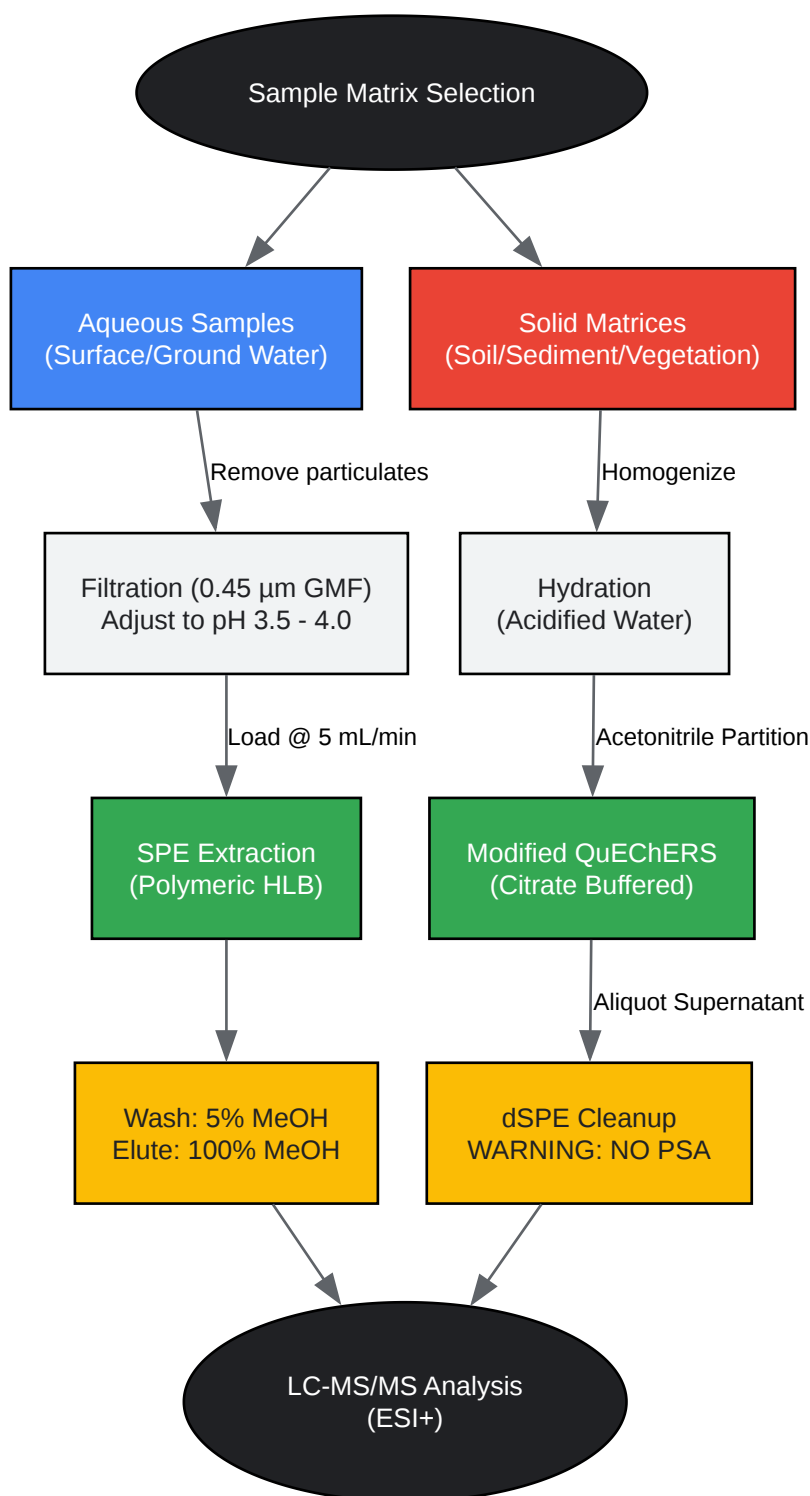
This guide provides a self-validating workflow for extracting Asulam from water (trace level) and soil/plant tissue (high matrix). The methodology prioritizes analyte stability and matrix elimination using a modified QuEChERS approach and Polymeric Solid Phase Extraction (SPE).

Physicochemical Profile & Extraction Logic

Property	Value	Implication for Extraction
Molecular Weight	230.24 g/mol	Suitable for LC-MS/MS (ESI+).
pKa	4.82 (Acidic moiety)	Exists as an anion at neutral pH. Retention on C18 requires acidification (pH < 3.8) or use of Anion Exchange (WAX).
Log Kow	-0.27 (Highly Polar)	Poor retention on standard C18; requires HLB or Polar-Modified sorbents.
Stability	Hydrolyzes in strong acid/base	CRITICAL: Avoid pH < 2 or pH > 9. Monitor Sulfanilamide (m/z 173) as a degradation marker. [1]

Workflow Decision Tree

The following diagram illustrates the decision logic for selecting the appropriate extraction pathway based on sample matrix and target sensitivity.



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Figure 1: Selection logic for Asulam extraction. Note the critical exclusion of PSA sorbent in solid matrix cleanup.

Protocol A: Trace Analysis in Water (SPE)

Target: Surface water, groundwater, drinking water. Mechanism: Hydrophilic-Lipophilic Balance (HLB) retention.^[2] Asulam is acidified to its neutral form to increase interaction with the polymeric sorbent.

Materials

- Cartridge: Polymeric HLB (e.g., Oasis HLB or Strata-X), 200 mg / 6 mL.
- Eluent: LC-MS grade Methanol.
- Buffer: 0.1% Formic Acid.^[2]

Step-by-Step Procedure

- Sample Pre-treatment:
 - Collect 500 mL water sample in amber glass bottles.
 - Self-Validation Step: Spike surrogate standard (Asulam-d5) at 0.1 µg/L.
 - Adjust pH to 3.5 ± 0.2 using 1M Formic Acid. Reasoning: pH 3.5 is below the pKa (4.82), ensuring >90% of Asulam is neutral and retainable, without inducing rapid acid hydrolysis.
 - Filter through a 0.7 µm glass fiber filter if sediment is present.
- Conditioning:
 - 6 mL Methanol.
 - 6 mL Ultrapure Water (pH 3.5).
- Loading:
 - Load sample at a flow rate of 5–10 mL/min.
 - Note: Do not let the cartridge dry.

- Washing:
 - Wash with 5 mL Water/Methanol (95:5, v/v).
 - Dry cartridge under high vacuum for 10 minutes. Reasoning: Residual water interferes with the elution and subsequent concentration.
- Elution:
 - Elute with 2 × 4 mL Methanol.
 - Pause Point: Extracts are stable at 4°C for 48 hours.
- Reconstitution:
 - Evaporate to dryness under nitrogen at 40°C.
 - Reconstitute in 1 mL Water/Acetonitrile (90:10) + 0.1% Formic Acid.[\[2\]](#)

Protocol B: Soil & Plant Tissue (Modified QuEChERS)

Target: Soil, spinach, ferns (bracken). Challenge: Standard QuEChERS uses PSA (Primary Secondary Amine) to remove sugars and fatty acids. PSA will irreversibly bind Asulam (an acid).

Materials

- Extraction Salts: Citrate-buffered QuEChERS packets (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g disodium citrate sesquihydrate).
- Cleanup Sorbent: C18 and Graphitized Carbon Black (GCB) only. NO PSA.

Step-by-Step Procedure

- Homogenization:
 - Weigh 10 g of soil or chopped plant tissue into a 50 mL centrifuge tube.

- Hydration: Add 5 mL water (for soil) or minimal water (for dry plants) and vortex. Let stand for 15 mins.
- Extraction:
 - Add 10 mL Acetonitrile (containing 1% Acetic Acid). Reasoning: Acidified ACN stabilizes Asulam and improves extraction efficiency from soil binding sites.
 - Add Citrate-buffered salt packet.[\[3\]](#)
 - Shake vigorously (or Geno/Grinder) for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Cleanup (Critical Deviation):
 - Transfer 1 mL of supernatant to a dSPE tube containing 150 mg MgSO₄ and 50 mg C18.
 - Optional: Add 50 mg GCB if sample is highly pigmented (e.g., spinach), but check recovery as GCB can retain planar pesticides.
 - Do NOT use PSA.
 - Vortex 1 min, Centrifuge 5 min.
- Preparation for Injection:
 - Filter supernatant (0.2 µm PTFE).
 - Dilute 1:1 with mobile phase A (Water + 0.1% FA) to match initial LC conditions.

Analytical Configuration (LC-MS/MS)

Chromatographic Conditions

- Column: C18 (e.g., Kinetex 2.6 µm C18, 100 x 2.1 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.

- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: Linear ramp to 95% B
 - 8-10 min: Hold 95% B
 - 10.1 min: Re-equilibrate 5% B

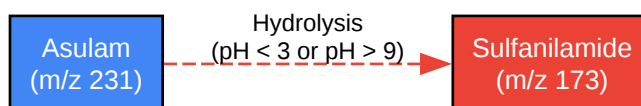
MS/MS Parameters (ESI Positive)

Asulam ionizes readily in ESI+ due to the aniline amine group.

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Role
Asulam	231.0	156.0	18	Quantifier (Loss of carbamate)
231.0	92.0	28	Qualifier (Aniline ring)	
Sulfanilamide	173.0	156.0	15	Degradation Check
Asulam-d5	236.0	161.0	18	Internal Standard

Degradation Pathway Visualization

Understanding the breakdown is vital for troubleshooting low recovery.



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Figure 2: Hydrolytic degradation pathway. Presence of m/z 173 indicates improper pH control during extraction.

Quality Assurance & Self-Validation

To ensure Trustworthiness and Ruggedness, every batch must include:

- Degradation Monitor: Monitor the transition 173 → 156. If Sulfanilamide > 5% of Asulam peak area in standards, prepare fresh mobile phase.
- Matrix Match: Soil extracts often suppress ionization. Prepare calibration curves in blank matrix extract (post-cleanup) to compensate.
- Recovery Check:
 - Acceptable Range: 70–120%.
 - If recovery < 70% in Soil: Increase hydration time or acidity of extraction solvent.
 - If recovery < 70% in Water: Check breakthrough by stacking two SPE cartridges; if analyte is on bottom cartridge, reduce load speed or sample volume.

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